

Comprehensive Safety and Handling Guide for Ferric Arsenate

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Compound of Interest

Compound Name: *Ferric arsenate*

CAS No.: *10102-49-5*

Cat. No.: *B167732*

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This document provides essential safety protocols, operational procedures, and disposal plans for handling **ferric arsenate** in a laboratory setting. **Ferric arsenate** is a highly toxic, carcinogenic compound that poses severe health risks upon exposure.^{[1][2]} Adherence to the following guidelines is critical to ensure the safety of all personnel.

Hazard Identification and Exposure Limits

Ferric arsenate is classified as a toxic and hazardous substance. It is fatal if swallowed, inhaled, or absorbed through the skin.^{[1][2][3]} It is also recognized as a carcinogen.^[4]

Hazard Classification	Description
Acute Toxicity	Fatal if swallowed, inhaled, or in contact with skin.[3]
Carcinogenicity	Confirmed human carcinogen.[4]
Organ Toxicity	May cause damage to the liver and kidneys.[5]
Skin and Eye Irritation	Causes serious eye irritation and skin irritation. [3]
Environmental Hazard	Very toxic to aquatic life with long-lasting effects. [3][4]

Occupational Exposure Limits:

Component	Limit Type	Value
Inorganic Arsenic Compounds (as As)	NIOSH REL	0.002 mg/m ³ (Ceiling)[1]
Inorganic Arsenic Compounds (as As)	ACGIH TLV-TWA	0.01 mg/m ³
Iron Salts, soluble (as Fe)	NIOSH REL	1 mg/m ³ (TWA)[1]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The following table outlines the minimum required PPE for handling **ferric arsenate**.

Body Part	Required PPE	Standard/Specification
Respiratory	Full-face respirator with multi-purpose combination (US) respirator cartridges or a self-contained breathing apparatus (SCBA).[3][6]	NIOSH/MSHA approved.[4] Must be used in accordance with OSHA 29 CFR 1910.134.[4]
Hands	Chemical-impermeable gloves (e.g., PVC disposable or nitrile).[5][7]	Must satisfy EU Directive 89/686/EEC and the standard EN 374.[7]
Eyes/Face	Tightly fitting safety goggles with side-shields and a face shield.[6][7]	Conforming to EN 166 (EU) or NIOSH (US).[7]
Body	Impervious clothing, long-sleeved lab coat, and disposable coveralls.[3]	Fire/flammable resistant and impervious clothing is recommended.[7]

Operational Plan: Safe Handling and Storage

All work with **ferric arsenate** must be conducted within a designated area to minimize contamination.[5]

Handling Procedures:

- Ventilation: All manipulations of **ferric arsenate** that could generate dust or aerosols must be performed inside a certified chemical fume hood with a face velocity of at least 100 cfm.[3][5][6]
- Designated Area: Establish a designated area for arsenic work, clearly labeled with hazard warnings (e.g., "Carcinogen in Use Area").[5]
- Decontamination: All equipment used in the designated area must be labeled as "arsenic contaminated" and decontaminated before being removed.[6]
- Hygiene: Avoid all contact with skin, eyes, and clothing.[6] Do not eat, drink, or smoke in the laboratory.[5] Wash hands thoroughly before breaks and immediately after handling the

product.[5][6]

Storage:

- Store in a cool, dry, and well-ventilated area in a tightly closed container.[3][4]
- Keep containers locked up and separate from incompatible materials such as strong acids.
[4][5]

Experimental Protocol: Preparation of a Ferric Arsenate Solution

This protocol outlines the steps for safely preparing a **ferric arsenate** solution.

Materials:

- **Ferric arsenate** powder
- Deionized water
- Appropriate solvent (if applicable)
- Volumetric flasks and pipettes
- Magnetic stirrer and stir bar
- Analytical balance

Procedure:

- Preparation: Don all required PPE as specified in the table above. Ensure the chemical fume hood is operational.
- Weighing: Carefully weigh the required amount of **ferric arsenate** powder on an analytical balance inside the fume hood. Use a spatula for transfer and handle with care to avoid generating dust.

- Dissolving: Place a stir bar in a volumetric flask. Add a portion of the deionized water or solvent to the flask.
- Transfer: Slowly and carefully add the weighed **ferric arsenate** powder to the liquid in the flask to prevent splashing.
- Mixing: Place the flask on a magnetic stirrer and stir until the powder is fully dissolved. **Ferric arsenate** is insoluble in water, so a suspension will be formed.^[2]
- Dilution: Once dissolved or suspended, dilute the solution to the final volume with the solvent.
- Labeling: Clearly label the container with the chemical name, concentration, date, and appropriate hazard warnings.
- Decontamination: Decontaminate all glassware and equipment immediately after use following the disposal plan below.

Emergency and Spill Response Plan

Exposure Response:

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention.^{[3][7]} Do not use mouth-to-mouth resuscitation.^{[4][7]}
- Skin Contact: Immediately remove contaminated clothing.^[7] Wash the affected area with soap and plenty of water for at least 15 minutes.^{[3][4][7]} Seek immediate medical attention.^[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.^{[4][7]} Remove contact lenses if present and easy to do.^[3] Seek immediate medical attention.^[4]
- Ingestion: Do NOT induce vomiting.^{[3][4]} Rinse mouth with water.^[7] Never give anything by mouth to an unconscious person.^[7] Call a poison control center or doctor immediately.^{[3][7]}

Spill Cleanup:

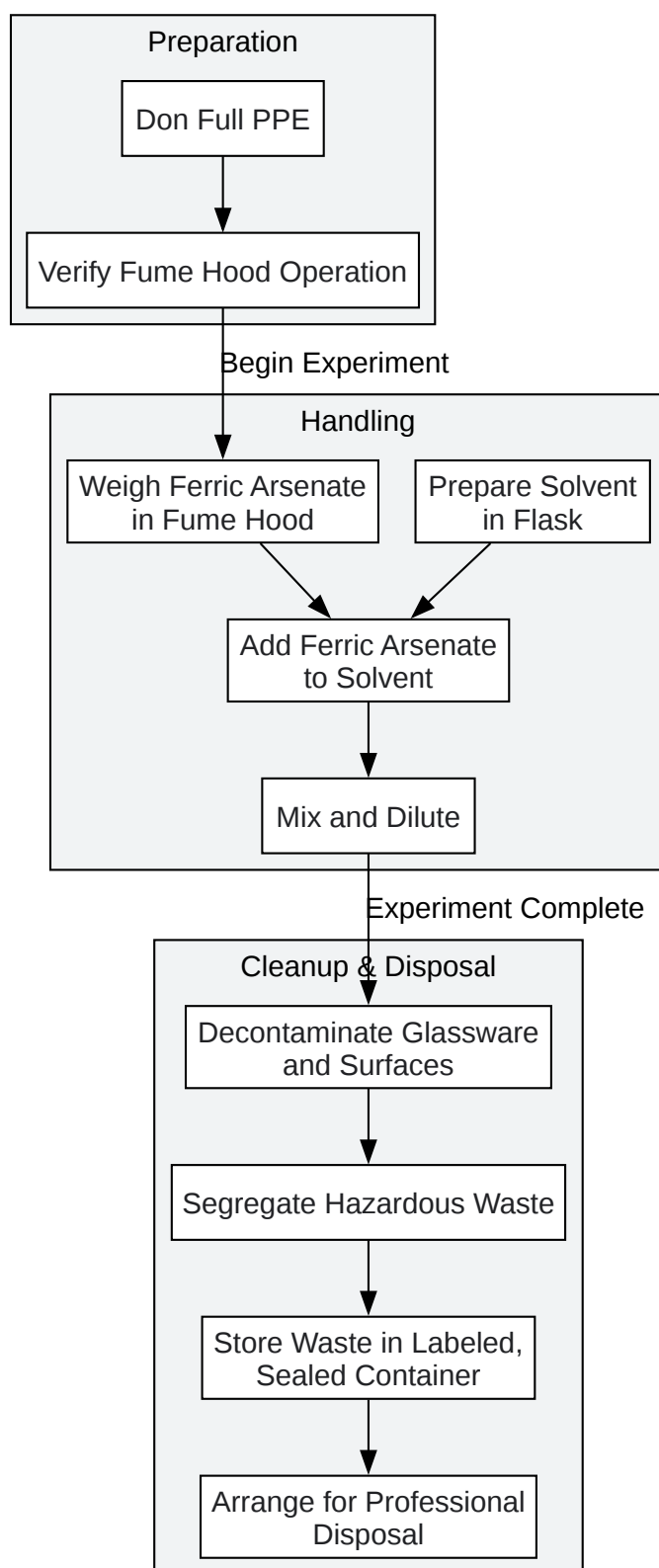
- Evacuate: Evacuate all personnel from the spill area.
- Isolate: Isolate the spill area for at least 25 meters (75 feet) for solids.[2]
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Contain: Dike and contain the spill with an inert absorbent material like sand or vermiculite. [3] Do not use compressed air for cleaning.[1]
- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[3][4]
- Decontaminate: Wash the spill site after material pickup is complete.[3]

Disposal Plan

All **ferric arsenate** waste is considered hazardous waste.

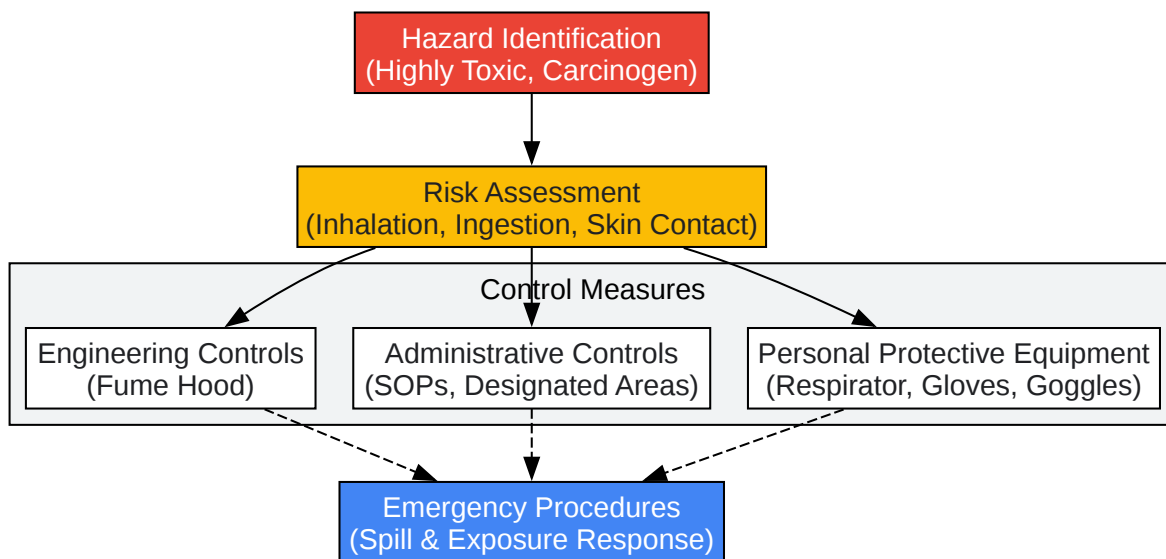
- Waste Collection: Collect all disposable materials contaminated with **ferric arsenate**, including gloves, wipes, and absorbent materials, in a designated, sealed, and clearly labeled hazardous waste container.[5]
- Disposal: Waste disposal must be in accordance with all appropriate federal, state, and local regulations. Contact a licensed professional waste disposal service for removal.[3] **Ferric arsenate** waste is classified under EPA hazardous waste number D004.[1]

Safety and Workflow Diagrams



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Caption: Experimental workflow for handling **ferric arsenate**.



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